

Technical Guide: Desisopropylatrazine-d5 (CAS No. 1189961-78-1)

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Compound of Interest

Compound Name: *Desisopropylatrazine-d5*

Cat. No.: B562979

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Desisopropylatrazine-d5 is a deuterated analog of Desisopropylatrazine, a primary metabolite of the widely used herbicide, atrazine.[1][2][3] Its deuteration makes it an ideal internal standard for quantitative analysis of atrazine and its metabolites in various matrices, particularly in environmental and biological samples, using techniques like liquid chromatography-mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).[4][5] This technical guide provides a comprehensive overview of **Desisopropylatrazine-d5**, including its chemical and physical properties, its role in the metabolic pathway of atrazine, and detailed analytical methodologies for its application.

Chemical and Physical Properties

Desisopropylatrazine-d5 is a stable, isotopically labeled compound with physical and chemical properties very similar to its unlabeled counterpart. The key distinction is the replacement of five hydrogen atoms with deuterium on the ethyl group, resulting in a higher molecular weight. This mass difference is fundamental to its use as an internal standard in mass spectrometry-based analytical methods.

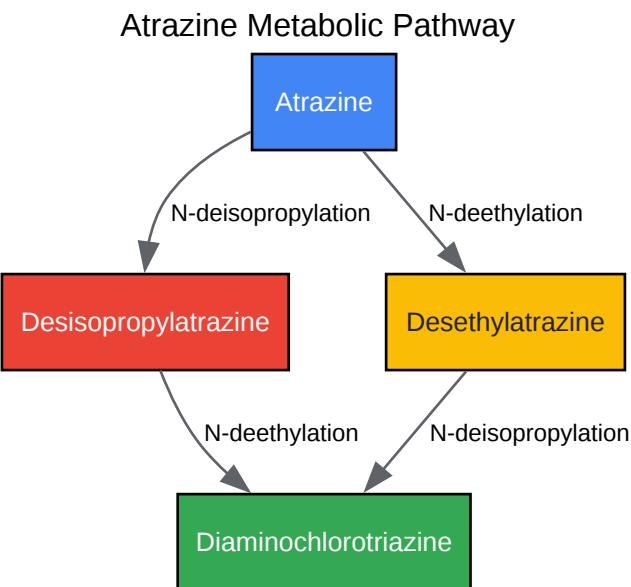
Table 1: Chemical and Physical Properties of **Desisopropylatrazine-d5**

Property	Value	Source
CAS Number	1189961-78-1	[6] [7] [8]
Molecular Formula	C ₅ H ₃ D ₅ CIN ₅	[6]
Molecular Weight	178.63 g/mol	[6] [7]
IUPAC Name	6-chloro-N2-(ethyl-d5)-1,3,5-triazine-2,4-diamine	[7]
Synonyms	Atrazine-desisopropyl D5 (ethylamino D5), 6-Chloro-N-(pentadeuterioethyl)-1,3,5-triazine-2,4-diamine	[7]
Isotopic Enrichment	≥99 atom % D	[9] [10]
Purity	Typically ≥94.5%	[11]
Appearance	White to off-white solid	N/A
Storage Conditions	Room temperature	[9] [10]

Atrazine Metabolism and the Formation of Desisopropylatrazine

Desisopropylatrazine is a significant metabolite formed during the degradation of atrazine in various organisms, including microorganisms and plants.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) The metabolic breakdown of atrazine can occur through several pathways, with N-dealkylation being a primary route.[\[1\]](#)[\[13\]](#)[\[14\]](#) This process involves the removal of the isopropyl or ethyl group from the atrazine molecule. The removal of the isopropyl group results in the formation of Desisopropylatrazine.

Below is a simplified representation of the atrazine degradation pathway leading to Desisopropylatrazine.



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Caption: Simplified metabolic pathway of atrazine degradation.

Application as an Internal Standard in Analytical Methods

The primary application of **Desisopropylatrazine-d5** is as an internal standard in quantitative analytical methods.^[5] Its structural similarity to the analyte of interest (Desisopropylatrazine and other atrazine metabolites) ensures that it behaves similarly during sample preparation, extraction, and chromatographic separation. The known mass difference allows for accurate quantification by correcting for variations in sample recovery and instrument response.

Experimental Protocol: Analysis of Atrazine and Metabolites in Water using SPE and LC-MS/MS

This protocol is a representative example of how **Desisopropylatrazine-d5** is used in an analytical workflow for the determination of atrazine and its metabolites in water samples.

1. Sample Preparation and Fortification:

- Collect a 500 mL water sample.

- Add a known concentration of **Desisopropylatrazine-d5** internal standard solution to the sample. Other deuterated internal standards for other target analytes may also be added.

2. Solid Phase Extraction (SPE):

- Condition a C18 SPE cartridge with methanol followed by deionized water.
- Load the fortified water sample onto the SPE cartridge at a flow rate of 5-10 mL/min.
- Wash the cartridge with deionized water to remove interfering substances.
- Dry the cartridge under vacuum.
- Elute the analytes and the internal standard from the cartridge using an appropriate solvent, such as ethyl acetate or a mixture of dichloromethane and methanol.[4]

3. Sample Concentration and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small, known volume of a suitable solvent (e.g., methanol/water) for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

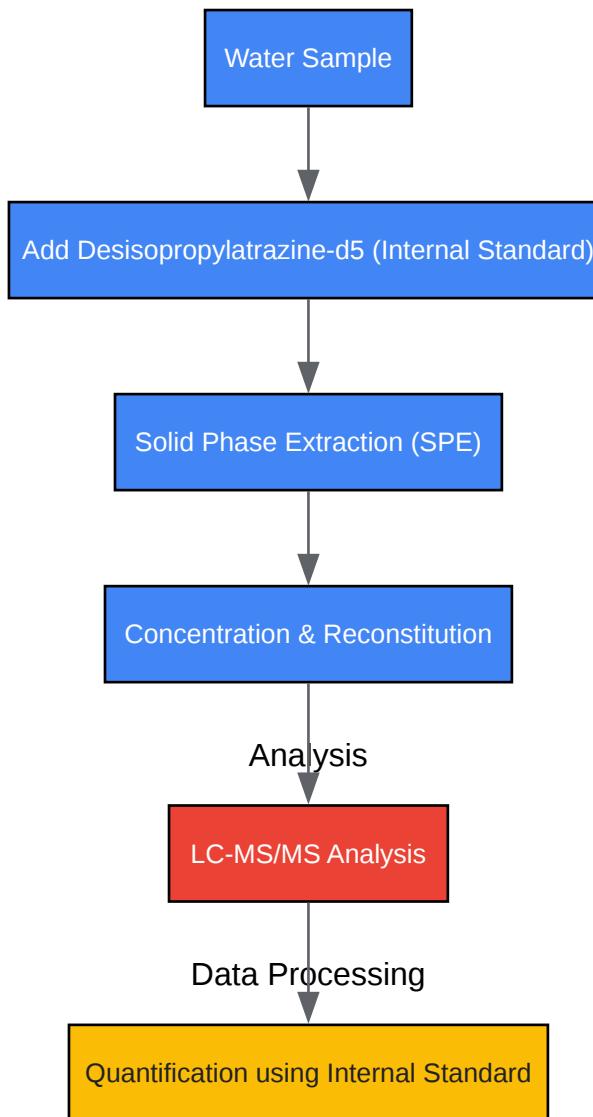
- Detection: Multiple Reaction Monitoring (MRM). Monitor specific precursor-to-product ion transitions for each analyte and the internal standard. For **Desisopropylatrazine-d5**, a common transition would be m/z 179 -> 137.

5. Quantification:

- Create a calibration curve by analyzing a series of standards containing known concentrations of the analytes and a constant concentration of the internal standard.
- The concentration of the analytes in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Analytical Workflow for Atrazine Metabolite Analysis

Sample Preparation

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